

Technical Guide: Physicochemical Properties of 4'-Nitro-3'-(trifluoromethyl)acetanilide

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Compound of Interest

Compound Name: 4'-Nitro-3'-(trifluoromethyl)acetanilide

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **4'-Nitro-3'-(trifluoromethyl)acetanilide**, a key chemical intermediate. The information is presented to support research and development activities in the pharmaceutical and agrochemical industries.

Chemical Identity and Structure

4'-Nitro-3'-(trifluoromethyl)acetanilide, also known as N-[4-nitro-3-(trifluoromethyl)phenyl]acetamide, is an organic compound belonging to the acetanilide class. [1] Its structure is characterized by an acetanilide core substituted with a nitro group and a trifluoromethyl group on the phenyl ring. These substitutions significantly influence its chemical properties, with the nitro group imparting electron-withdrawing characteristics and the trifluoromethyl group enhancing lipophilicity and stability.[1]

Identifier	Value
IUPAC Name	N-[4-nitro-3-(trifluoromethyl)phenyl]acetamide[2]
CAS Number	393-12-4[1][3]
Synonyms	5-Acetamido-2-nitrobenzotrifluoride, 3-Acetamido-6-nitrobenzotrifluoride, Flutamide Related Compound B[1][3]
Molecular Formula	C ₉ H ₇ F ₃ N ₂ O ₃ [3][4]
SMILES	<chem>CC(=O)Nc1ccc(c(c1)C(F)(F)F)N(=O)=O</chem> [3]
InChI Key	MIHJCLQINRFOLX-UHFFFAOYSA-N[4]

Physical and Chemical Properties

The physical properties of **4'-Nitro-3'-(trifluoromethyl)acetanilide** are summarized in the table below. These properties are crucial for handling, storage, and application in synthetic chemistry.

Property	Value	Source
Molecular Weight	248.16 g/mol	[3][4]
Appearance	White to yellow or orange crystalline solid/powder	[1]
Melting Point	108-109 °C, 123 °C	[3][5][6]
Boiling Point (Predicted)	389.8 ± 42.0 °C	[5]
Density (Predicted)	1.478 ± 0.06 g/cm ³	[5]
Solubility	DMSO (Slightly), Methanol (Slightly)	[5]
Storage Conditions	Store in a cool, dry place.[3] Recommended storage at -20°C or in a dry, room temperature, sealed environment.	[5][7]

Note: Discrepancies in melting point values may arise from different experimental conditions or sample purities.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not extensively published in peer-reviewed literature, as they typically follow standard analytical methods. However, a representative synthetic protocol is available from patent literature, outlining the preparation of **4'-Nitro-3'-(trifluoromethyl)acetanilide**.

Synthesis of **4'-Nitro-3'-(trifluoromethyl)acetanilide** via Nitration of m-(trifluoromethyl)acetanilide[6]

This method involves the nitration of m-(trifluoromethyl)acetanilide using concentrated nitric acid.

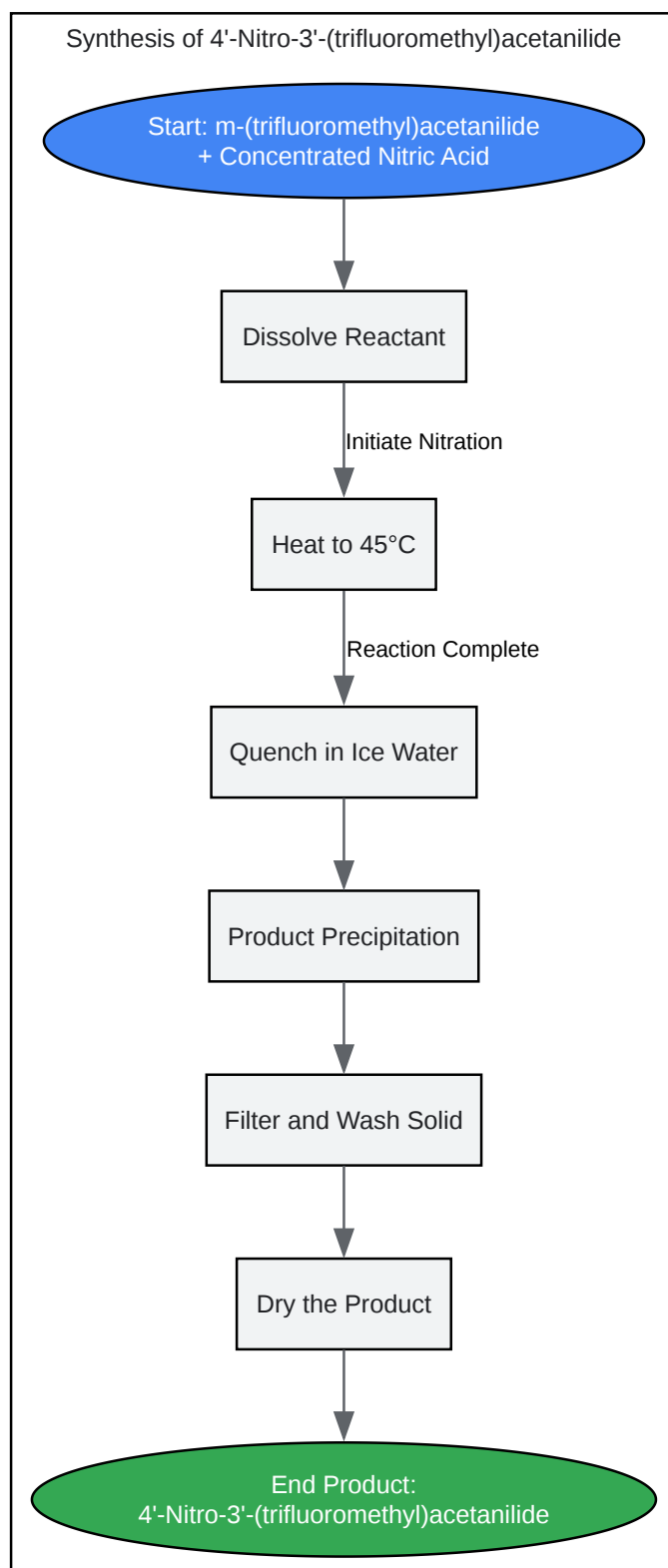
- Step 1: Reaction Setup

- Dissolve 1.3 kg of m-(trifluoromethyl)acetanilide in 2 kg of concentrated nitric acid.
- Step 2: Nitration
 - Slowly heat the mixture to 45 °C to initiate and sustain the reaction.
- Step 3: Quenching and Precipitation
 - After the reaction is complete, pour the reaction solution into 5 kg of frozen water. This will cause the product to precipitate out of the solution.
- Step 4: Isolation and Purification
 - Filter the resulting solid product from the aqueous mixture.
 - Wash the collected solid with water.
- Step 5: Drying
 - Dry the purified solid to obtain the final product, **4'-Nitro-3'-(trifluoromethyl)acetanilide**.

The reported yield for this process is approximately 61%, with a melting point of 108-109 °C.[6]

Visualized Experimental Workflow

The following diagram illustrates the synthesis workflow described in the experimental protocol section.



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Caption: Synthesis workflow for **4'-Nitro-3'-(trifluoromethyl)acetanilide**.

Disclaimer: Signaling pathway diagrams have not been included as **4'-Nitro-3'-(trifluoromethyl)acetanilide** is a chemical intermediate and is not described in the context of biological signaling pathways in the available literature.

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